

Application Notes: Preparation of Methyl 2-aminoisobutyrate hydrochloride Stock Solution

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Compound of Interest

Compound Name:	Methyl 2-aminoisobutyrate hydrochloride
Cat. No.:	B555793

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Methyl 2-aminoisobutyrate hydrochloride is a non-proteinogenic amino acid derivative frequently utilized in biomedical research. It serves as a specific substrate for studying amino acid transport systems.^{[1][2]} The accurate preparation of stock solutions is a critical first step to ensure the reliability and reproducibility of experimental outcomes. This document provides a detailed protocol for the preparation, handling, and storage of **Methyl 2-aminoisobutyrate hydrochloride** stock solutions for research use.

Compound Information

A summary of the key chemical and physical properties of **Methyl 2-aminoisobutyrate hydrochloride** is presented in the table below.

Property	Value
Molecular Formula	C ₅ H ₁₂ ClNO ₂ [1] [2] [3] [4]
Molecular Weight	153.61 g/mol [3] [4] [5] [6]
CAS Number	15028-41-8 [1] [5]
Appearance	White solid powder [7]
Purity	Commonly available at ≥99% [5]
Melting Point	Approximately 185°C (with decomposition) [1] [2]
Solubility	Slightly soluble in water; Soluble in DMSO [1] [2] [8]

Safety Precautions

Methyl 2-aminoisobutyrate hydrochloride is classified as a hazardous substance that requires careful handling.

- Hazards: Causes skin irritation and serious eye irritation.[\[6\]](#)[\[9\]](#) May also cause respiratory tract irritation.[\[6\]](#)[\[9\]](#)
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, chemical safety goggles, and nitrile gloves when handling the compound.[\[9\]](#)[\[10\]](#)
- Handling: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[10\]](#) Avoid the formation of dust during handling.[\[9\]](#)[\[10\]](#)
- SDS: Users should consult the Safety Data Sheet (SDS) for comprehensive safety information before starting any work.[\[9\]](#)[\[10\]](#)

Experimental Protocol: Stock Solution Preparation (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution in dimethyl sulfoxide (DMSO).

Materials:

- **Methyl 2-aminoisobutyrate hydrochloride** (solid powder)
- High-purity DMSO (anhydrous)
- Analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer and/or sonicator

Procedure:

- Calculation: Determine the mass of **Methyl 2-aminoisobutyrate hydrochloride** required.
 - Formula: Mass (g) = Desired Concentration (mol/L) x Desired Volume (L) x Molecular Weight (g/mol)
 - Example (for 1 mL of 10 mM stock): Mass (mg) = (0.01 mol/L) x (0.001 L) x (153.61 g/mol) x (1000 mg/g) = 1.536 mg
- Weighing:
 - Before opening, allow the container of the solid compound to equilibrate to room temperature to prevent condensation, as the compound is hygroscopic.[10]
 - Carefully weigh the calculated mass of the powder using an analytical balance and transfer it to a sterile vial.
- Dissolution:
 - Add the desired volume of DMSO to the vial containing the powder.[8]
 - Cap the vial securely and vortex thoroughly. If necessary, use a sonicator to facilitate complete dissolution.[11] Gentle warming may also aid in dissolving the compound.[11]
- Final Steps:

- Visually inspect the solution to confirm it is clear and free of any undissolved particulates.
- Label the vial clearly with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation.

Note on Alternative Solvents: For certain applications, particularly in vivo studies, complex co-solvent systems may be necessary. A protocol to achieve a concentration of ≥ 5 mg/mL (32.55 mM) utilizes a mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[11] In this method, each solvent should be added sequentially, ensuring the solution is mixed thoroughly before the addition of the next component.[11]

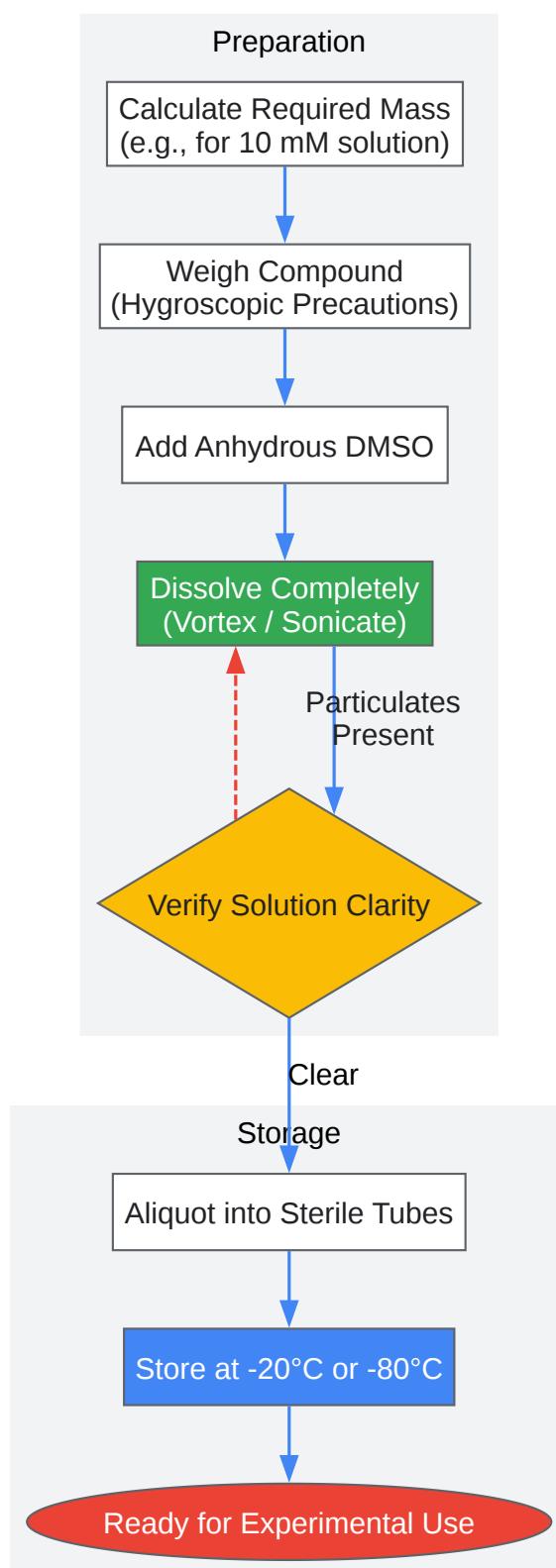
Storage and Stability

Proper storage is essential to maintain the integrity of the compound and its stock solution.

Form	Storage Temperature	Duration	Recommendations
Solid Compound	Room Temperature	Long-term	Store in a dry, cool, well-ventilated area in a tightly sealed container.[1][10]
Stock Solution	-20°C	Up to 1 month[8][11]	Prepare aliquots to avoid repeated freeze-thaw cycles.[8][11]
Stock Solution	-80°C	Up to 6 months[8][11]	Recommended for long-term storage. Aliquot to prevent degradation.[8][11]

Visualized Workflow

The following diagram illustrates the key steps in the stock solution preparation workflow.



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Caption: Workflow for preparing **Methyl 2-aminoisobutyrate hydrochloride** stock solution.

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- To cite this document: BenchChem. [Application Notes: Preparation of Methyl 2-aminoisobutyrate hydrochloride Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b555793#methyl-2-aminoisobutyrate-hydrochloride-stock-solution-preparation>]

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